

Introduction: The Significance of the 3-Chloro-4-methoxyphenylamine Moiety

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Compound of Interest

Compound Name: 1-(3-Chloro-4-methoxyphenyl)ethane-1,2-diamine

Cat. No.: B13046357

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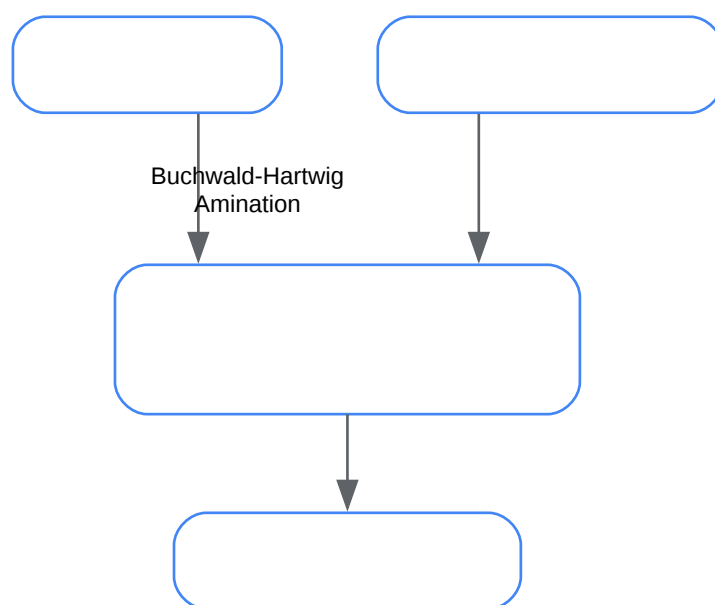
The 3-chloro-4-methoxyphenylamine scaffold has emerged as a privileged structural motif in the design of a wide array of biologically active compounds. Its unique combination of electronic and steric properties—the electron-withdrawing nature of the chlorine atom at the 3-position and the electron-donating and hydrogen-bond accepting capability of the methoxy group at the 4-position—allows for fine-tuning of a molecule's interaction with its biological target. This substitution pattern is frequently observed in potent and selective inhibitors of various enzymes and receptors, making it a focal point of interest in drug discovery.^[1]

Synthetic Strategies for Incorporating the 3-Chloro-4-methoxyphenylamino Group

The introduction of the 3-chloro-4-methoxyphenylamino moiety into a core scaffold is a critical step in the synthesis of these bioactive molecules. The most common approach involves a nucleophilic aromatic substitution (S_NAr) reaction or a palladium-catalyzed Buchwald-Hartwig amination.

A typical synthetic route involves the reaction of a heterocyclic core bearing a suitable leaving group (e.g., a halogen) with 3-chloro-4-methoxyaniline. The choice of catalyst, base, and solvent is crucial for achieving high yields and purity. For instance, in the synthesis of certain kinase inhibitors, the reaction is often carried out in the presence of a palladium catalyst such as Pd2(dba)3 and a phosphine ligand like Xantphos, with a base such as cesium carbonate in a solvent like 1,4-dioxane.

Below is a generalized workflow for the synthesis of a 3-chloro-4-methoxyphenyl substituted diamine derivative.



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Caption: Generalized synthetic workflow for 3-chloro-4-methoxyphenyl substituted diamines.

Spectroscopic and Analytical Characterization

The structural confirmation of 3-chloro-4-methoxyphenyl substituted diamines relies heavily on modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

- ^1H NMR: The aromatic region of the ^1H NMR spectrum provides distinct signals for the protons of the 3-chloro-4-methoxyphenyl group. Typically, three aromatic protons are observed: a doublet for the proton at the 2-position, a doublet of doublets for the proton at

the 6-position, and a doublet for the proton at the 5-position. The methoxy group gives a characteristic singlet at approximately 3.8-3.9 ppm.

- ¹³C NMR: The ¹³C NMR spectrum will show characteristic signals for the six aromatic carbons and the methoxy carbon. The carbon bearing the chlorine atom will be shifted downfield, while the carbon attached to the methoxy group will be shifted upfield.
- High-Resolution Mass Spectrometry (HRMS): HRMS is essential for confirming the elemental composition of the synthesized compound, providing a highly accurate mass measurement that corroborates the proposed structure.[\[2\]](#)[\[3\]](#)

Applications in Drug Discovery

The 3-chloro-4-methoxyphenylamino moiety is a key component in a variety of therapeutic agents targeting different biological pathways.

Kinase Inhibitors

This scaffold is particularly prevalent in the design of potent and selective kinase inhibitors, which are crucial in oncology and immunology.

- Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2) Inhibitors: Several 5-chloro-N4-substituted phenyl-9H-pyrimido[4,5-b]indole-2,4-diamines incorporating the 3-chloro-4-methoxyphenylamino group have been synthesized and shown to be potent inhibitors of VEGFR-2, a key mediator of tumor angiogenesis.[\[4\]](#)
- Janus Kinase 1 (JAK1) Inhibitors: A pyrazole-based compound featuring a 3-((4-chloro-3-methoxyphenyl)amino) moiety has been identified as a highly ligand-efficient and efficacious JAK1 selective inhibitor.[\[5\]](#) The structural information from these studies has guided the optimization of selectivity and pharmacokinetic properties.[\[5\]](#)

Compound Class	Target Kinase	Key Features
Pyrimido[4,5-b]indoles	VEGFR-2	ATP-competitive inhibition
Pyrazoles	JAK1	High ligand efficiency and selectivity

Monoamine Transporter Ligands

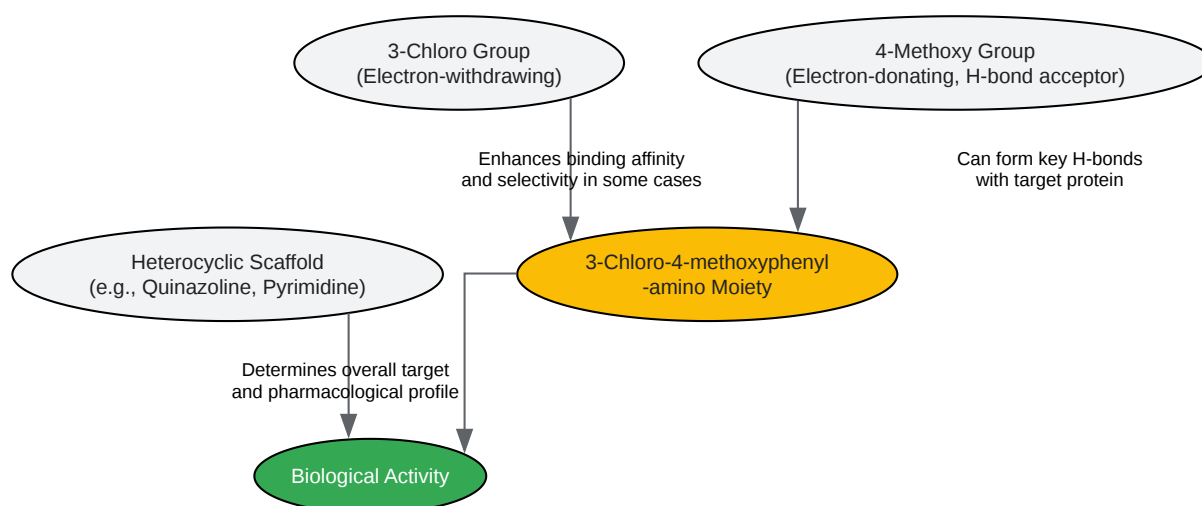
Derivatives containing the 3-chloro-4-methoxyphenyl group have been investigated for their interaction with monoamine transporters, which are important targets in the treatment of neuropsychiatric disorders. Structure-activity relationship (SAR) studies on tropane analogues have provided insights into how chloro and methoxy substitutions on the phenyl ring influence binding to the dopamine transporter (DAT), serotonin transporter (SERT), and norepinephrine transporter (NET).^{[6][7][8]} The presence and position of the chloro and methoxy groups can significantly alter the affinity and selectivity for these transporters.^[7]

Phosphodiesterase 5 (PDE5) Inhibitors

4-(3-Chloro-4-methoxybenzyl)aminophthalazines have been synthesized and evaluated for their inhibitory activity against phosphodiesterase 5 (PDE5).^[9] One of the lead compounds from this series exhibited potent PDE5 inhibitory activity with high selectivity over other PDE isozymes and demonstrated significant vasorelaxant effects.^[9]

Structure-Activity Relationship (SAR) Insights

The collective findings from various studies on 3-chloro-4-methoxyphenyl substituted diamines have provided valuable SAR insights that guide the design of new and improved therapeutic agents.



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Sources

- 1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. High-Yield Synthesis of N4-(3-Chloro-4-fluorophenyl)-7-((4-methoxybenzyl)thio)quinazoline-4,6-diamine via N-(3-Chloro-4-fluorophenyl)-7-((4-methoxybenzyl)thio)-6-nitroquinazolin-4-amine | MDPI [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis and biological activity of 5-chloro-N4-substituted phenyl-9H-pyrimido[4,5-b]indole-2,4-diamines as vascular endothelial growth factor receptor-2 inhibitors and antiangiogenic agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The Discovery of 3-((4-Chloro-3-methoxyphenyl)amino)-1-((3R,4S)-4-cyanotetrahydro-2H-pyran-3-yl)-1H-pyrazole-4-carboxamide, a Highly Ligand Efficient and Efficacious Janus Kinase 1 Selective Inhibitor with Favorable Pharmacokinetic Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Structure-activity relationships at monoamine transporters and muscarinic receptors for N-substituted-3alpha-(3'-chloro-, 4'-chloro-, and 4',4''-dichloro-substituted-diphenyl)methoxytropanes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Structure-activity relationship studies on a novel series of (S)-2beta-substituted 3alpha-bis(4-fluoro- or 4-chlorophenyl)methoxy]tropane analogues for in vivo investigation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. scilit.com [scilit.com]
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